

Glasdegib synthesis and analytical method development

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Compound Focus: Glasdegib

CAS No.: 1095173-27-5

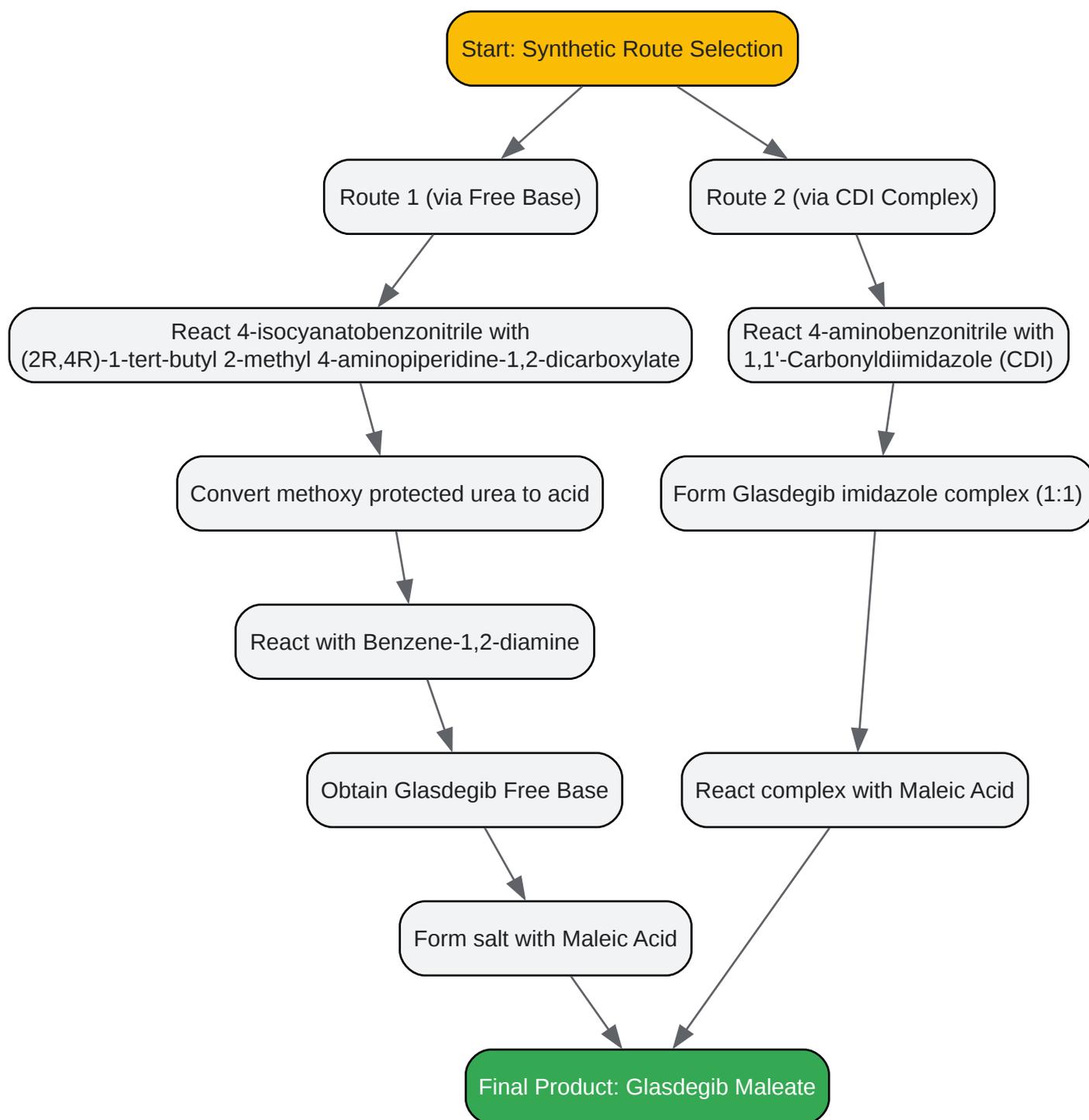
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Synthesis and Solid-State Forms of Glasdegib

Glasdegib is typically developed as a **monomaleate salt** to enhance its stability and solubility [1]. A novel **dimaleate salt form** has also been synthesized and characterized, which exists in a surprising double-salt form based on structural analysis via ^{15}N ssNMR and single-crystal X-ray diffraction [1].

The provided literature reveals two primary synthetic strategies, summarized in the workflow below:



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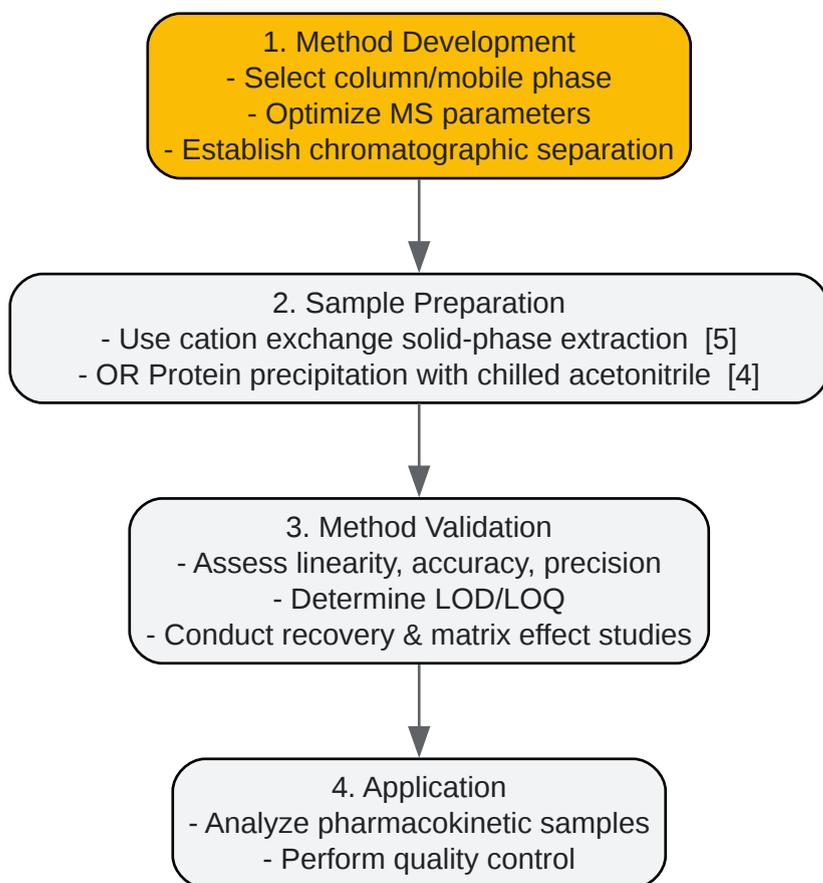
Recent patent literature describes processes to prepare crystalline polymorphs of **Glasdegib** maleate (designated as Forms GT1, GT2, GT3, GT4) and an amorphous form, characterized by XRPD and solid-state NMR [2].

Analytical Method Development and Validation

Robust analytical methods are critical for quantification, pharmacokinetic studies, and quality control of **Glasdegib**. Multiple Liquid Chromatography methods have been developed and validated, with key parameters compared in the table below.

Method Feature	LC-MS/MS for Bioanalysis (Human Plasma) [3] [4]	LC-MS/MS for Combination Therapy (Rat Plasma) [5]	RP-HPLC with AQbD Approach (API) [6]
Analytical Technique	LC-MS/MS (ESI)	LC-MS/MS (ESI)	RP-HPLC (UV)
Column	C18 symmetric (150 mm x 4.6 mm, 3.5 µm)	Reversed-phase polar-100 (100 mm x 2.1 mm, 3 µm)	Kromasil 100 C18 (250 mm x 4.6 mm, 5 µm)
Mobile Phase	Acetonitrile: 0.1% Formic acid (30:70, pH 4.0)	Water (0.1% FA): Acetonitrile (85:15, pH 3.2)	Phosphate buffer (pH 4.4): Acetonitrile (51.8:48.2)
Flow Rate	1.0 mL/min	0.4 mL/min	0.98 mL/min
Detection	MS/MS	MS/MS	UV @ 225 nm
Retention Time	2.62 min	Not Specified	Not Specified
Linearity Range	6 - 120 ng/mL	5 - 3000 ng/mL	Not Specified for API
Run Time	6 min	3.5 min	Not Specified
Key Application	Quantification in human plasma	Simultaneous quantification of Glasdegib & Cytarabine	Estimation of API using Quality by Design
Extraction Recovery	99.94%	93.93 - 101.43%	Not Applicable

The experimental workflow for developing and validating a bioanalytical method is a multi-stage process:



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Key Physicochemical and Pharmacokinetic Properties

For researchers working with **Glasdegib**, several core properties are well-established:

- **Mechanism of Action:** **Glasdegib** is a **Smoothened (SMO) receptor inhibitor** that blocks the Hedgehog signaling pathway ($IC_{50} = 5 \text{ nM}$) [7] [4].
- **Pharmacokinetics:** It demonstrates high absolute oral bioavailability (~77%) [8] [7]. A population PK analysis estimated its apparent total clearance (CL/F) at 6.27 L/h, with a large volume of distribution, indicating extensive tissue distribution [8].
- **Physicochemical Properties:** The monomaleate salt has moderate aqueous solubility (1.7 mg/mL) [1]. **Glasdegib** has pKa values of 1.7 (benzimidazole nitrogen) and 6.1 (methylpiperidine nitrogen), making it suitable for salt formation with carboxylic acids [1].
- **Forced Degradation:** Studies indicate **Glasdegib** is stable under thermal conditions but degrades significantly under UV light and oxidative (peroxide) conditions [9] [6].

This technical guide synthesizes the latest research to provide a foundation for scientists working on the development and analysis of **Glasdegib**.

- For **synthetic chemists**, the alternative dimaleate form and patented polymorphs may offer new avenues for development.
- For **analytical scientists**, the validated LC-MS/MS methods provide robust protocols for sensitive bioanalysis.
- For **formulation scientists**, the physicochemical and stability data are crucial for designing effective dosage forms.

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References

1. Glasdegib Dimaleate: Synthesis, Characterization and ... [pmc.ncbi.nlm.nih.gov]
2. Processes for the preparation of glasdegib and salt thereof ... [patents.google.com]
3. Bioanalytical Method and Validation for Quantification of... Development [abap.co.in]
4. , A Hedgehog Signaling Inhibitor... | Research Square Glasdegib [researchsquare.com]
5. Development and validation of bioanalytical LC-MS ... [sciencedirect.com]
6. Quality by Design Assisted Analytical Reverse-phase High... [ijpsdronline.com]
7. Glasdegib: A Novel Hedgehog Pathway Inhibitor for Acute ... [pmc.ncbi.nlm.nih.gov]
8. Population Pharmacokinetics of Glasdegib in Patients With ... [pmc.ncbi.nlm.nih.gov]
9. A NEW WAY OF METHOD ESTABLISH AND VALIDATED ... [ijpsr.com]

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